

2,2-Diphenylpropionitrile: A Technical Material Safety Data Sheet Guide

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Compound of Interest

Compound Name: 2,2-Diphenylpropionitrile

Cat. No.: B1294319

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive material safety data sheet (MSDS) information for **2,2-Diphenylpropionitrile** (CAS No: 5558-67-8). The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols, compiled from various safety data sheets to ensure a thorough overview for professionals in research and drug development.

Section 1: Chemical and Physical Properties

2,2-Diphenylpropionitrile is a chemical intermediate used in the synthesis of various organic compounds, including pharmaceuticals and dyes.^[1] Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental procedures.

Property	Value	Source
Molecular Formula	C15H13N	[1][2][3][4]
Molecular Weight	207.27 g/mol	[1][2]
Appearance	Light yellow liquid or white to off-white solid	[5][6]
Odor	Odorless	[5]
Melting Point	86 - 89 °C / 186.8 - 192.2 °F	[6]
Boiling Point	145 °C / 293 °F @ 2 mmHg	[5][7]
Density	1.109 g/mL	[7]
Specific Gravity	1.109	[5]
Solubility	Insoluble in water. Soluble in common organic solvents like ethanol, ether, and benzene.	[3]

Section 2: Hazard Identification and Classification

2,2-Diphenylpropionitrile is classified as harmful under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with acute toxicity through oral, dermal, and inhalation routes.

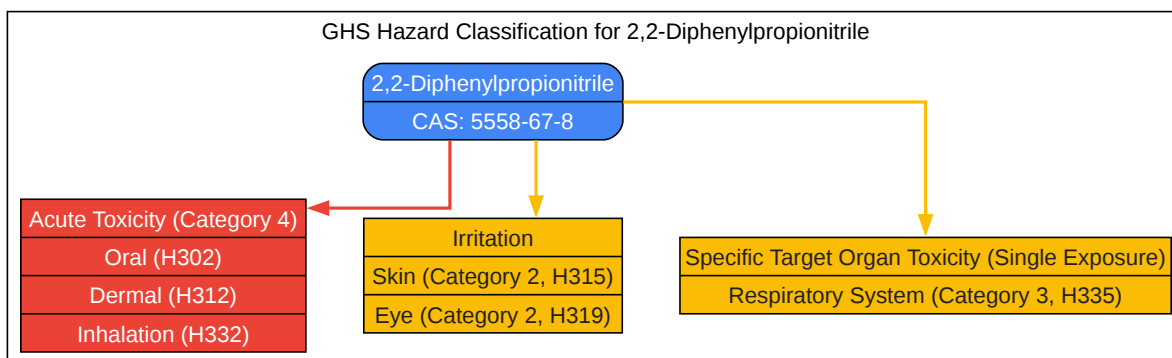
GHS Classification Summary[2]

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Hazard Statements (H-phrases):

- H302: Harmful if swallowed.[\[2\]](#)
- H312: Harmful in contact with skin.[\[2\]](#)
- H332: Harmful if inhaled.[\[2\]](#)
- H315: Causes skin irritation.[\[8\]](#)
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[9\]](#)

Precautionary Statements (P-phrases): A comprehensive list of precautionary statements is provided in the safety handling and personal protection sections.



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GHS Hazard Classification for **2,2-Diphenylpropionitrile**

Section 3: Experimental Protocols - Hazard Evaluation

While detailed experimental protocols for the toxicological assessment of **2,2-Diphenylpropionitrile** are not publicly available in the provided MSDS, the GHS classifications are derived from standardized tests. The methodologies for determining acute toxicity and irritation are outlined by organizations such as the Organisation for Economic Co-operation and Development (OECD).

General Methodological Approach (Based on OECD Guidelines):

- **Acute Oral Toxicity (OECD 423):** A single dose of the substance is administered orally to a group of fasted animals. The animals are observed for a set period (typically 14 days) for signs of toxicity and mortality. The LD50 (lethal dose for 50% of the test population) is then estimated.
- **Acute Dermal Toxicity (OECD 402):** The substance is applied to a shaved area of the skin of the test animals. The application site is covered with a porous gauze dressing. Observations

for signs of toxicity and mortality are made over a 14-day period to determine the dermal LD50.

- **Acute Inhalation Toxicity (OECD 403):** Animals are exposed to the substance, usually as a vapor, dust, or mist, in an inhalation chamber for a specified duration. The concentration that is lethal to 50% of the animals (LC50) is determined.
- **Skin Irritation (OECD 404):** A small amount of the substance is applied to a patch of skin on a test animal. The skin is observed for signs of irritation, such as redness (erythema) and swelling (edema), at specified intervals.
- **Eye Irritation (OECD 405):** A small amount of the substance is instilled into one eye of a test animal. The eye is examined for signs of irritation, including redness, swelling, and corneal opacity, at various time points.

Section 4: First-Aid Measures

Immediate and appropriate first-aid measures are crucial in the event of exposure to **2,2-Diphenylpropionitrile**.

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [5] [10]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention. [5] [10]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention. [6] [10]
Ingestion	Clean the mouth with water. Do not induce vomiting. Call a poison center or doctor/physician if you feel unwell. Seek immediate medical assistance. [5] [10]

Section 5: Handling and Storage

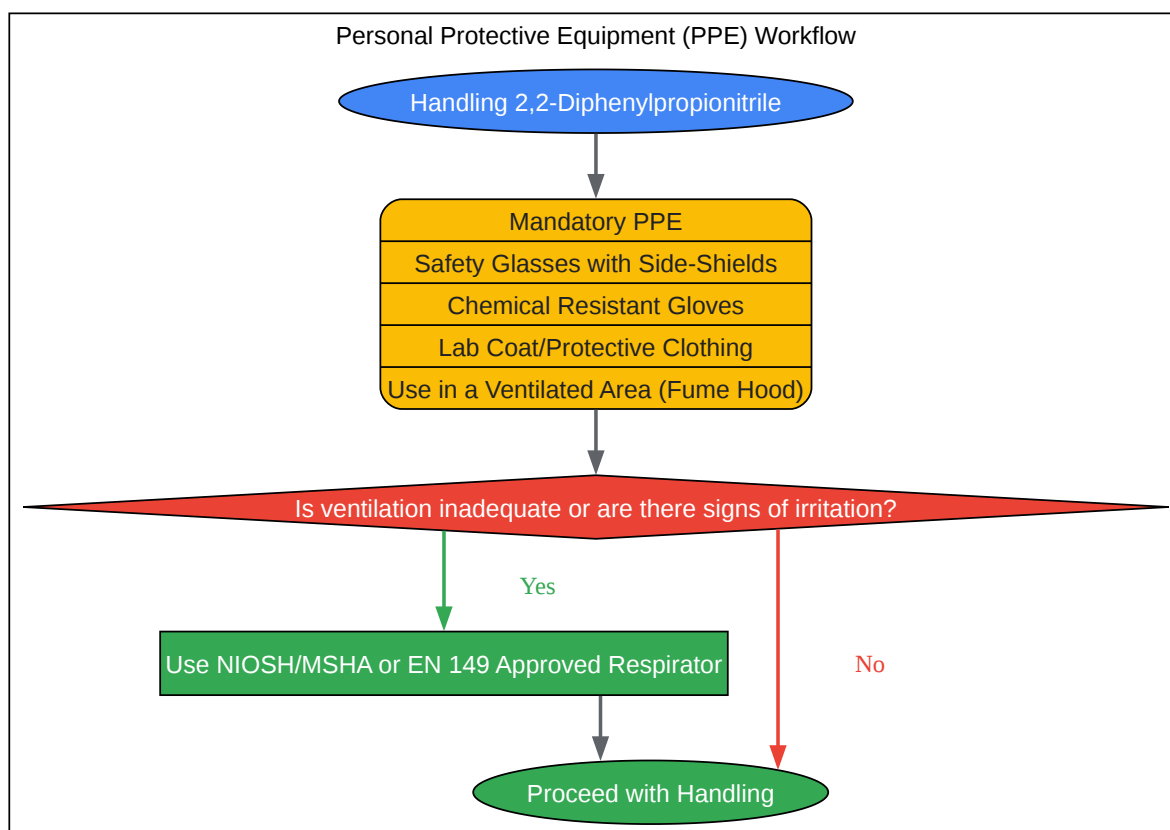
Proper handling and storage procedures are essential to minimize the risk of exposure and ensure the stability of the chemical.

Handling:

- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[5\]](#)
- Use only in a well-ventilated area or outdoors.[\[5\]](#)[\[10\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[5\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)[\[10\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#)[\[10\]](#)
- Store away from incompatible materials.[\[11\]](#)
- Incompatible materials include strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[5\]](#)



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Personal Protective Equipment (PPE) Workflow

Section 6: Stability and Reactivity

- Reactivity: No hazardous reactions are known under normal processing.[5]
- Chemical Stability: The product is stable under normal conditions.[5]

- Conditions to Avoid: Incompatible products, excess heat.
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂), Nitrogen oxides (NO_x).[6]
- Hazardous Polymerization: Hazardous polymerization does not occur.[5]

Section 7: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, CO₂, water spray, or alcohol-resistant foam. [6]
- Unsuitable Extinguishing Media: No information available.[6]
- Specific Hazards Arising from the Chemical: Keep the product and empty container away from heat and sources of ignition.[6]
- Protective Equipment and Precautions for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[6]

Section 8: Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[6]
- Environmental Precautions: Should not be released into the environment. Do not let this chemical enter the environment.[5][10]
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.[10]

Section 9: Toxicological Information

The primary toxicological concerns for **2,2-Diphenylpropionitrile** are its acute effects upon exposure.

Acute Toxicity:

- Oral: Harmful if swallowed (Category 4).[2]
- Dermal: Harmful in contact with skin (Category 4).[2]
- Inhalation: Harmful if inhaled (Category 4).[2]

Other Toxicological Effects:

- Skin Corrosion/Irritation: Causes skin irritation (Category 2).
- Serious Eye Damage/Irritation: Causes serious eye irritation (Category 2).
- Respiratory or Skin Sensitization: No information available.
- Germ Cell Mutagenicity: No information available.
- Carcinogenicity: No information available.
- Reproductive Toxicity: No information available.
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation (Category 3).[6]
- Specific Target Organ Toxicity - Repeated Exposure: No information available.
- Aspiration Hazard: No information available.

Section 10: Disposal Considerations

- Waste Disposal Methods: Disposal of this product, solutions, and any by-products should at all times comply with the requirements of environmental protection and waste disposal legislation and any regional local authority requirements.

- Contaminated Packaging: Empty containers should be taken to an approved waste handling site for recycling or disposal. Dispose of contents/container to an approved waste disposal plant.[5][10]

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